

# CAS number and chemical identifiers for *t*-butylsilane

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## Compound of Interest

Compound Name: *t*-Butylsilane

Cat. No.: B15483781

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An In-depth Technical Guide to Di-*tert*-**butylsilane**: Chemical Properties, Synthesis, and Applications

This technical guide provides a comprehensive overview of Di-*tert*-**butylsilane**, a versatile organosilicon compound. The document is intended for researchers, scientists, and professionals in drug development and materials science. It covers the chemical identifiers, physicochemical properties, synthesis, and key applications of Di-*tert*-**butylsilane**, with a focus on its role in organic synthesis.

## Introduction

Di-*tert*-**butylsilane**, characterized by the presence of two bulky *tert*-butyl groups attached to a silicon atom, is a sterically hindered organosilane. This structural feature imparts unique reactivity and stability, making it a valuable reagent in a variety of chemical transformations. It is particularly recognized for its application as a protecting group and as a precursor in the synthesis of silicon-containing polymers. While the term "**t-butylsilane**" can be ambiguous, this guide focuses on Di-*tert*-**butylsilane** (CAS No. 30736-07-3), the most prominently documented compound under this general nomenclature. Other related compounds include *tert*-butyl(silyl)silane and *tert*-butyltrichlorosilane.

## Chemical Identifiers and Physicochemical Properties

The fundamental chemical identifiers and physicochemical properties of Di-tert-butylsilane are summarized in the tables below for easy reference.

**Table 1: Chemical Identifiers for Di-tert-butylsilane**

Identifier	Value
CAS Number	30736-07-3[1][2]
IUPAC Name	Di-tert-butylsilane
Synonyms	Bis(1,1-dimethylethyl)silane, Di-t-butylsilane[3]
Molecular Formula	C <sub>8</sub> H <sub>20</sub> Si[2]
Molecular Weight	144.33 g/mol [1][2]
InChI	InChI=1S/C8H20Si/c1-7(2,3)9-8(4,5)6/h9H2,1-6H3[1]
InChIKey	ZLKSBZCITVUTSN-UHFFFAOYSA-N[1]
SMILES	CC(C)(C)[SiH2]C(C)(C)C[1]
PubChem CID	2758052

**Table 2: Physicochemical Properties of Di-tert-butylsilane**

Property	Value
Appearance	Colorless clear liquid[2]
Boiling Point	129-130 °C (lit.)[1][2]
Melting Point	-38 °C (lit.)[1][2]
Density	0.729 g/mL at 25 °C (lit.)[1]
Refractive Index	n <sub>20</sub> /D 1.42 (lit.)[1]

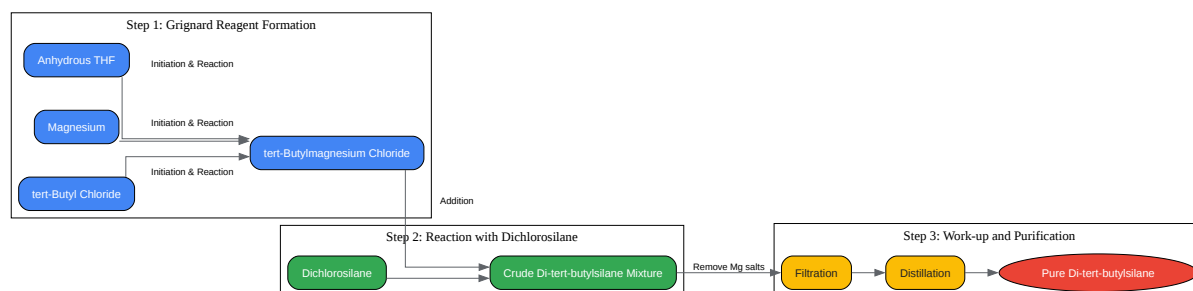
## Synthesis of Di-tert-butylsilane

An industrially advantageous method for the synthesis of Di-**tert-butylsilane** involves the reaction of dichlorosilane with a tert-butyl Grignard reagent.<sup>[4]</sup> This method is favored over routes that utilize highly reactive and hazardous reagents like tert-butyllithium.<sup>[4]</sup>

## Experimental Protocol: Synthesis via Grignard Reaction

The following protocol is a generalized procedure based on established synthesis methods:

- **Preparation of Grignard Reagent:** In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add magnesium turnings. The flask is maintained under an inert atmosphere (e.g., nitrogen or argon). A solution of tert-butyl chloride in an appropriate anhydrous solvent (e.g., tetrahydrofuran) is added dropwise to the magnesium turnings to initiate the formation of tert-butylmagnesium chloride. The reaction mixture is typically stirred and may require gentle heating to maintain the reaction.
- **Reaction with Dichlorosilane:** The prepared Grignard reagent is then reacted with dichlorosilane. Dichlorosilane is added to the reaction mixture, often at a controlled temperature, to prevent side reactions.
- **Work-up and Purification:** Upon completion of the reaction, the mixture is worked up to remove unreacted reagents and byproducts. This may involve filtration to remove magnesium salts, followed by distillation of the filtrate to isolate the Di-**tert-butylsilane**. The purity of the product is typically assessed by gas chromatography (GC).



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## References

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